

Application Notes and Protocols for A-76154 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: A-76154

Cat. No.: B1664253

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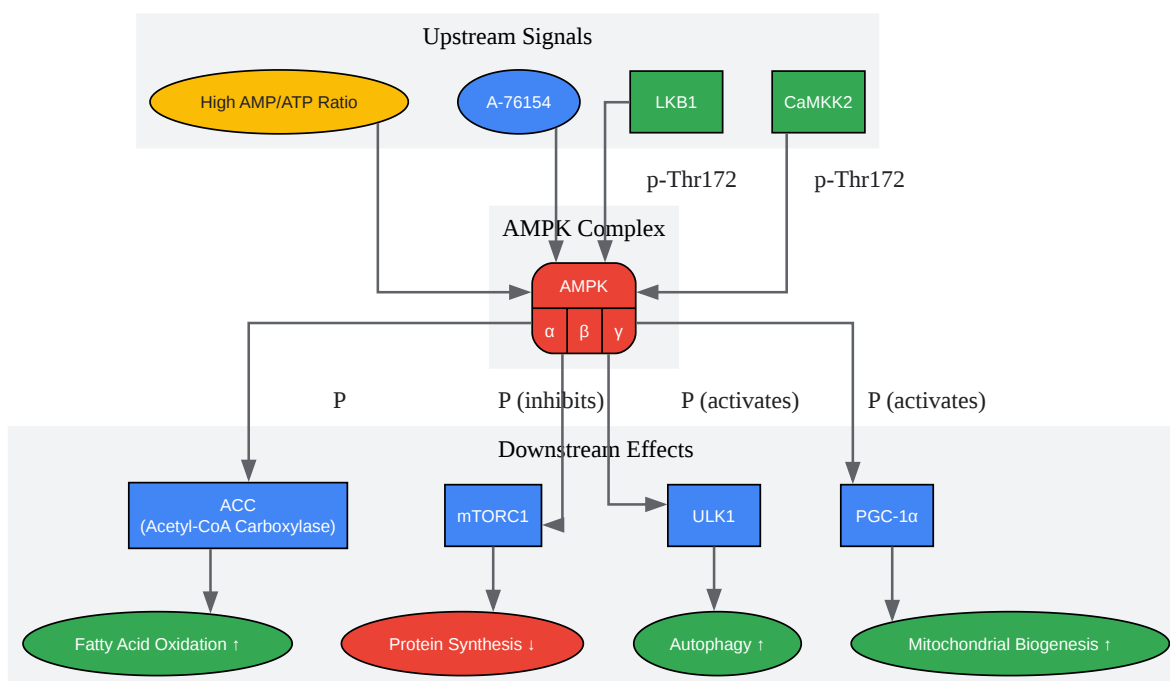
Extensive searches of publicly available scientific literature and databases did not yield specific high-throughput screening (HTS) protocols or quantitative performance data (e.g., IC₅₀, EC₅₀, Z'-factor) for the AMPK activator **A-76154**. Therefore, the following application notes and protocols are based on established methodologies for screening AMPK activators in a high-throughput format. The quantitative data presented are illustrative examples and should not be considered as actual performance data for **A-76154**.

Introduction

AMP-activated protein kinase (AMPK) is a crucial enzyme in the regulation of cellular energy homeostasis, making it a prime target for the discovery of therapeutic agents for metabolic diseases, cancer, and other conditions. **A-76154** is a known activator of AMPK. High-throughput screening (HTS) assays are essential for identifying and characterizing novel AMPK activators from large compound libraries. This document provides an overview of the application of **A-76154** and other AMPK activators in HTS, detailing both biochemical and cell-based assay formats.

Mechanism of Action and Signaling Pathway

A-76154 is a direct activator of AMPK, a heterotrimeric protein complex composed of a catalytic α subunit and regulatory β and γ subunits. Activation of AMPK initiates a signaling cascade that shifts cellular metabolism from anabolic (energy-consuming) to catabolic (energy-producing) pathways. This is primarily achieved through the phosphorylation of downstream targets.



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Caption: **A-76154** directly activates the AMPK complex, leading to the phosphorylation of downstream targets that regulate cellular metabolism.

Data Presentation: Quantitative HTS Assay Performance (Illustrative Examples)

The following tables summarize typical quantitative data obtained from high-throughput screening assays for a generic AMPK activator.

Table 1: Biochemical Assay Performance

Parameter	Value	Assay Type
EC50	0.5 μ M	TR-FRET Kinase Assay
Z'-factor	0.78	TR-FRET Kinase Assay
Signal-to-Background	15	TR-FRET Kinase Assay
EC50	0.8 μ M	Luminescence Kinase Assay
Z'-factor	0.72	Luminescence Kinase Assay
Signal-to-Background	12	Luminescence Kinase Assay

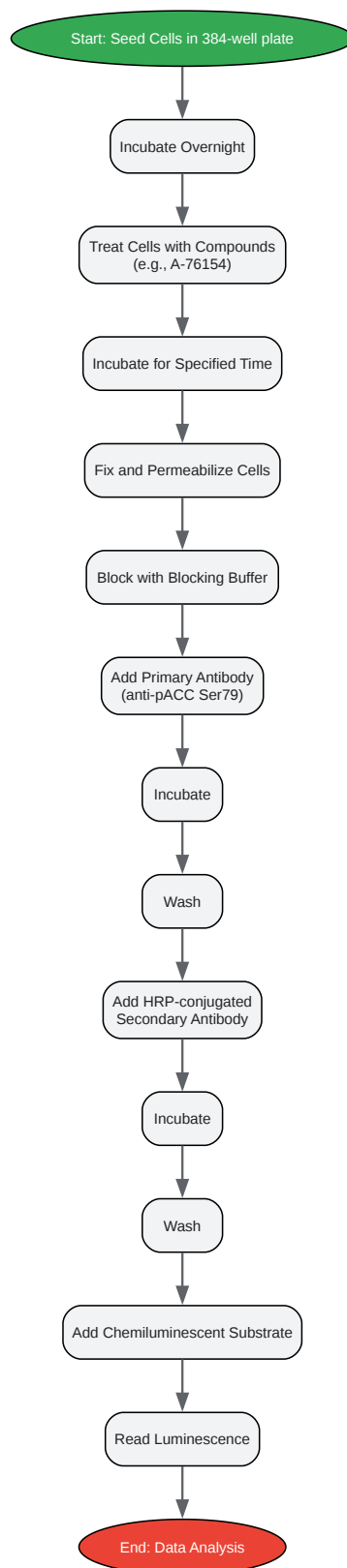
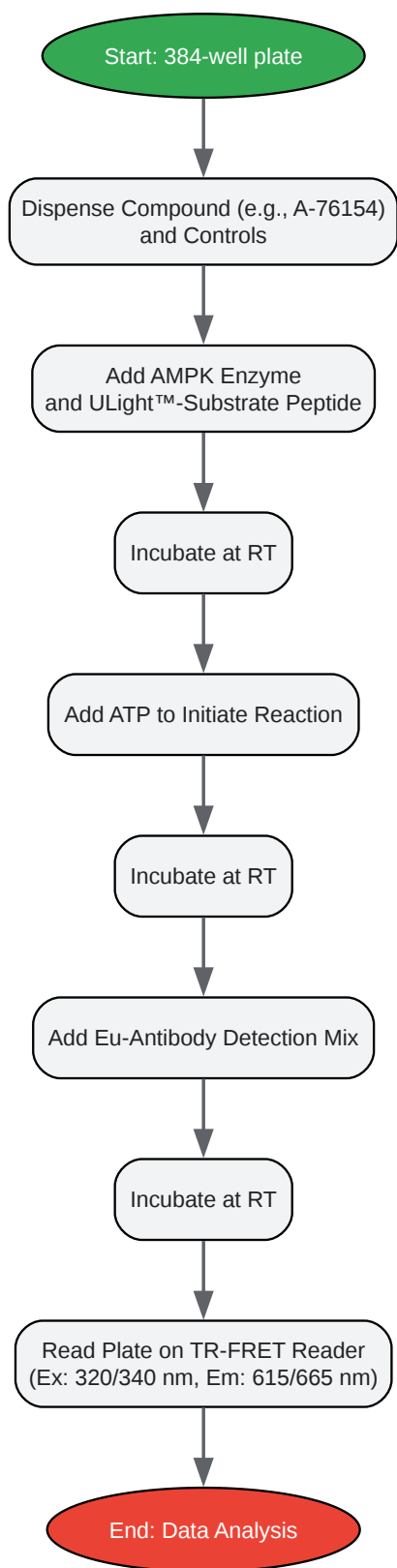
Table 2: Cell-Based Assay Performance

Parameter	Value	Assay Type	Cell Line
EC50	1.2 μ M	p-ACC (Ser79) ELISA	HEK293
Z'-factor	0.65	p-ACC (Ser79) ELISA	HEK293
Signal-to-Background	8	p-ACC (Ser79) ELISA	HEK293
EC50	2.5 μ M	Cellular ATP Glo Assay	HepG2
Z'-factor	0.68	Cellular ATP Glo Assay	HepG2
Signal-to-Background	10	Cellular ATP Glo Assay	HepG2

Experimental Protocols

Biochemical HTS Assay Protocol: TR-FRET Kinase Assay

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to measure the phosphorylation of a substrate peptide by AMPK.



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